

Application Notes and Protocols for the Dissolution of Nicotinamide Riboside Malate

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Compound of Interest

Compound Name: *Nicotinamide riboside malate*

Cat. No.: *B15571242*

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Introduction

Nicotinamide Riboside (NR) is a pyridine-nucleoside form of vitamin B3 that acts as a precursor to nicotinamide adenine dinucleotide (NAD⁺)[1][2][3]. As a salt form, **Nicotinamide Riboside Malate** (NRM) is designed to improve the stability and bioavailability of NR[4][5][6]. Proper dissolution and preparation of NRM are critical for ensuring accurate and reproducible results in experimental settings, ranging from in vitro cell culture to in vivo animal studies. These notes provide detailed protocols for the solubilization and handling of NRM for common research applications.

Physicochemical Properties

NRM is a white to off-white crystalline powder[4][7]. Compared to the more common nicotinamide riboside chloride, the malate salt form offers enhanced stability at room temperature[4][5]. However, it can still be hygroscopic, and new crystalline forms have been developed to improve stability further[7][8].

Solubility Data

Nicotinamide Riboside Malate is highly soluble in water[4]. For most in vitro applications, stock solutions can be prepared in aqueous buffers or common organic solvents. The following table summarizes solubility data from various sources.

Solvent	Concentration / Solubility Limit	Method/Notes	Reference
Water (H ₂ O)	116.67 mg/mL	Requires ultrasonic bath for dissolution	[9]
Water (H ₂ O)	"Highly soluble"	General property	[4]
Dimethyl Sulfoxide (DMSO)	≥ 5 mM to 20 mM	Suitable for preparing stock solutions	[10]
Phosphate-Buffered Saline (PBS)	25 mg/mL (for NR Chloride)	Achieved with sonication; applicable to NRM	[11]

Note: When preparing stock solutions, it is recommended to start with a small amount of the compound to test solubility in the chosen solvent before dissolving the entire batch[10].

Experimental Protocols

Protocol for In Vitro Stock Solution Preparation

This protocol is suitable for preparing a concentrated stock solution of NRM for use in cell culture experiments.

Materials:

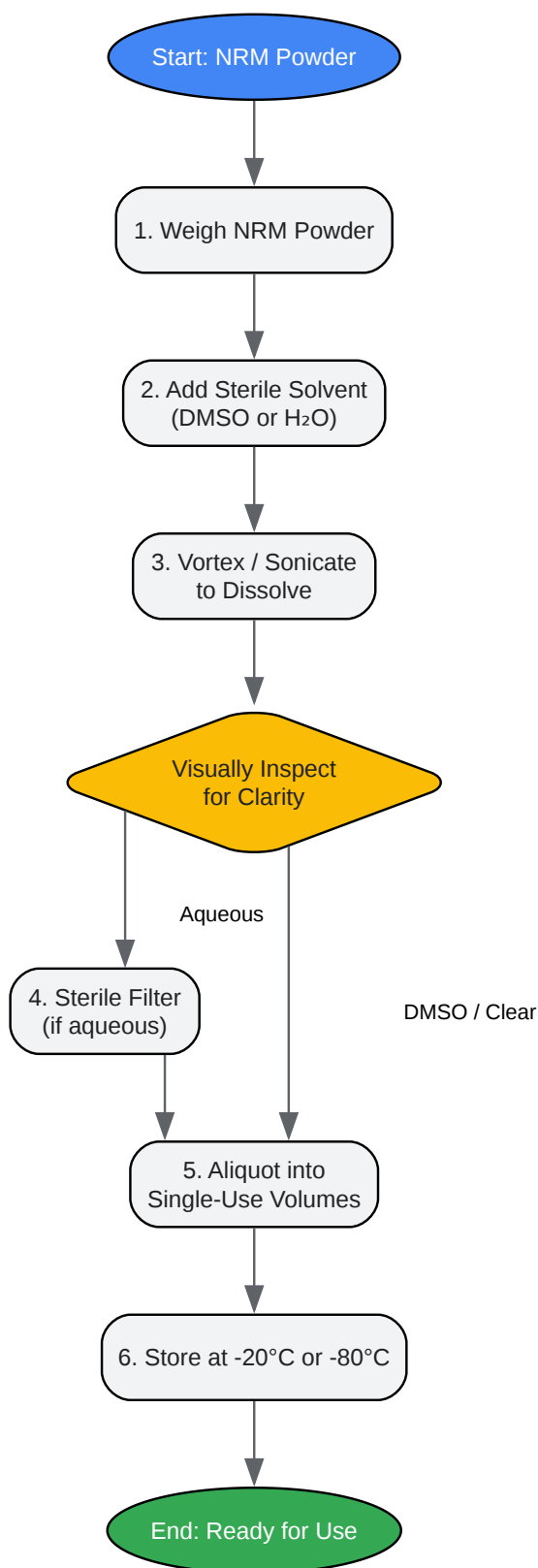
- **Nicotinamide Riboside Malate (NRM)** powder
- Sterile Dimethyl Sulfoxide (DMSO) or sterile nuclease-free water
- Sterile microcentrifuge tubes or vials
- Vortex mixer

- Pipettes and sterile filter tips

Procedure:

- Weighing: Accurately weigh the desired amount of NRM powder in a sterile microcentrifuge tube under aseptic conditions.
- Solvent Addition: Add the appropriate volume of sterile DMSO or nuclease-free water to achieve the desired stock concentration (e.g., 10 mM, 20 mM). For high concentrations in water, sonication may be required[9].
- Dissolution: Vortex the solution thoroughly until the NRM powder is completely dissolved. Visually inspect the solution to ensure no particulates are present.
- Sterilization (if using water): If the stock solution is prepared in water or a buffer, sterile filter it through a 0.22 μ m syringe filter into a new sterile tube to prevent contamination. This step is generally not required for DMSO stocks if sterile techniques are used.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles[10]. Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 1 year)[12][13].

Workflow for In Vitro Stock Preparation



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Caption: Workflow for preparing NRM stock solutions for in vitro use.

Protocol for In Vivo Formulation (Oral Gavage)

This protocol describes the preparation of an NRM suspension for oral administration in animal models, such as mice^[10].

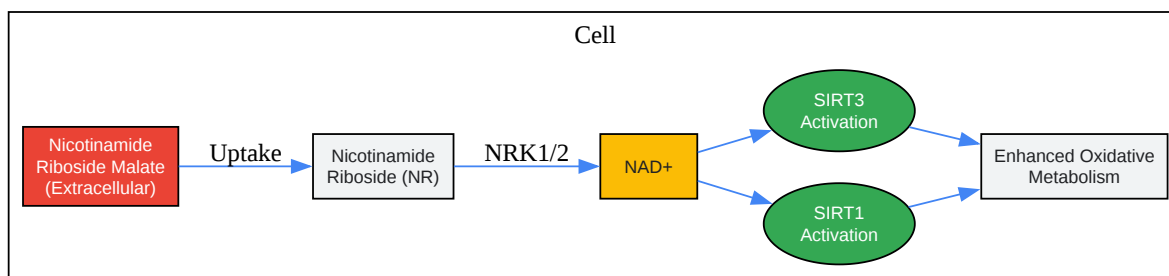
Materials:

- **Nicotinamide Riboside Malate (NRM)** powder
- 0.5% (w/v) Carboxymethyl cellulose (CMC) solution in sterile water
- Sterile conical tubes or beakers
- Magnetic stirrer and stir bar or homogenizer
- Balance and weighing tools

Procedure:

- **Prepare CMC Solution:** Prepare a 0.5% CMC solution by dissolving 0.5 g of CMC in 100 mL of sterile distilled water. Stir until a clear solution is formed.
- **Weigh NRM:** Weigh the required amount of NRM powder based on the desired final concentration and total volume needed for the study (e.g., for a 400 mg/kg dose in a 20g mouse with a 100 μ L dosage volume, the concentration is 8 mg/mL).
- **Suspension:** Add the weighed NRM powder to the prepared 0.5% CMC solution.
- **Homogenize:** Mix thoroughly using a magnetic stirrer or a homogenizer until a uniform suspension is achieved.
- **Administration:** The formulation is now ready for oral gavage. Ensure the suspension is well-mixed before drawing each dose to maintain uniformity.

Signaling Pathway of NRM Action



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Caption: Simplified pathway of NRM increasing cellular NAD⁺ and activating sirtuins.

Protocol for HPLC Sample Preparation

This protocol is for preparing NRM samples for quantitative analysis using High-Performance Liquid Chromatography (HPLC)[[14](#)].

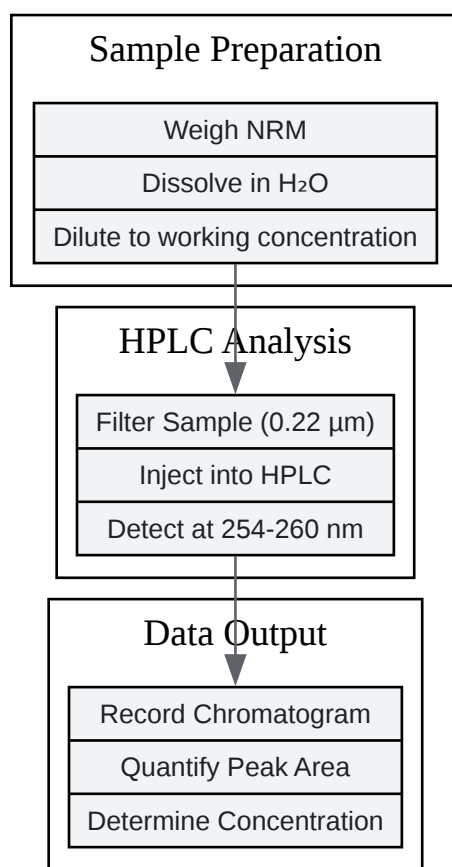
Materials:

- NRM stock solution or sample containing NRM
- High-purity water (HPLC grade)
- Acetonitrile (HPLC grade)
- Ammonium Formate
- Formic Acid
- 0.22 µm syringe filters
- HPLC vials

Procedure:

- Prepare Mobile Phase Buffer: Prepare a buffer solution (e.g., 10-20 mM ammonium formate). For a pH of 3.9, dissolve ammonium formate in HPLC-grade water and adjust the pH with formic acid[14].
- Prepare Test Solution: Accurately weigh approximately 10 mg of NRM powder. Dissolve it in high-purity water and dilute to a final volume of 10 mL to create a ~1 mg/mL solution. Mix thoroughly[14].
- Dilution: Further dilute the test solution with the mobile phase or high-purity water to a concentration that falls within the linear range of the HPLC standard curve.
- Filtration: Filter the final diluted sample through a 0.22 μ m syringe filter directly into an HPLC vial to remove any particulates that could damage the column.
- Analysis: The sample is now ready for injection into the HPLC system. A typical method uses a C18 column with UV detection at 254 nm or 260 nm[14][15][16].

Logical Flow for Sample Analysis



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Caption: Logical workflow from NRM sample preparation to HPLC analysis.

Stability and Storage Recommendations

- Powder: Store NRM powder at 4°C or -20°C in a sealed container, protected from moisture and light[9]. The powder is stable for up to 3 years at -20°C[12].
- Stock Solutions: As previously mentioned, store stock solutions in single-use aliquots at -80°C for up to one year to maintain stability[12]. Avoid repeated freeze-thaw cycles. Aqueous solutions are subject to pH and temperature-dependent degradation[17].

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